

Measuring DL-Kynurenone Sulfate in Tissue Samples: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Kynurenone sulfate*

Cat. No.: *B1288601*

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Introduction

DL-Kynurenone is a pivotal metabolite in the tryptophan degradation pathway, known as the kynurenone pathway. This pathway is a critical regulator of inflammation and immune responses, and its dysregulation has been implicated in a variety of disorders, including neurodegenerative diseases, cardiovascular conditions, and autoimmune diseases. The sulfated form, **DL-Kynurenone sulfate**, is a less studied metabolite, and its precise role and concentration in tissues are still areas of active investigation. This document provides detailed application notes and protocols for the extraction and quantification of kynurenone from tissue samples, which can be adapted for the analysis of its sulfated conjugate. While specific quantitative data for **DL-Kynurenone sulfate** in tissues is not readily available in the current scientific literature, the methodologies presented here for the parent compound provide a robust starting point for its investigation.

Signaling Pathway

The Tryptophan-Kynurenone Pathway is the primary route for tryptophan catabolism in the body. The initial and rate-limiting step is the conversion of L-tryptophan to N-formylkynurenone, catalyzed by the enzymes indoleamine 2,3-dioxygenase (IDO) or tryptophan 2,3-dioxygenase (TDO). N-formylkynurenone is then rapidly converted to L-kynurenone. Kynurenone sits at a crucial branch point of the pathway and can be metabolized into several neuroactive compounds.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com